

Direct red 239 molecular weight and formula

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Compound of Interest

Compound Name: *Direct red 239*

Cat. No.: *B12366353*

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Technical Guide: Direct Red 239

This technical guide provides an in-depth overview of the physicochemical properties of **Direct Red 239**, a synthetic dye. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their studies.

Physicochemical Properties of Direct Red 239

Direct Red 239 is a polyazo dye used in various industrial applications, including as a colorant for textiles, paper, and plastics.^{[1][2]} Its utility in scientific research is less documented, but its chemical properties are well-characterized.

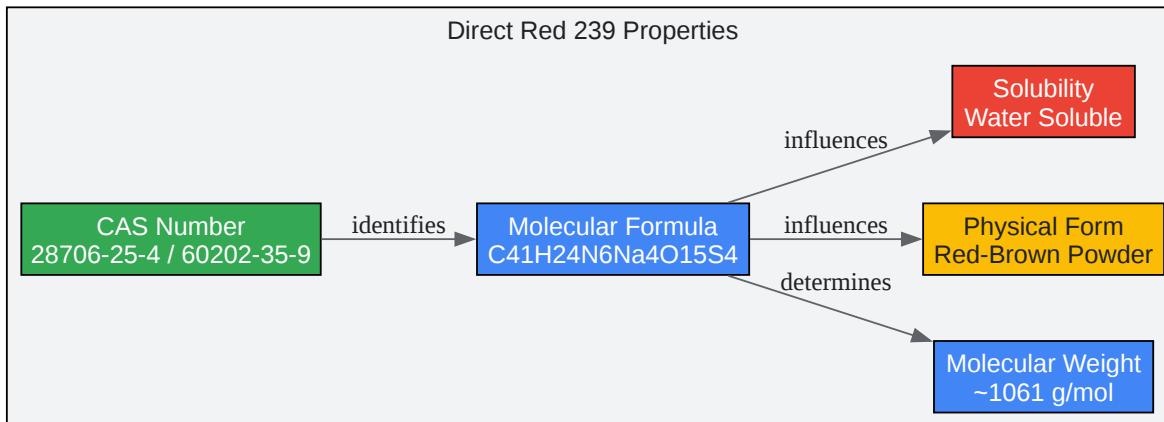
Property	Value	Source
Molecular Formula	C41H24N6Na4O15S4	[3] [4]
C41H28N6O15S4•Na4	[1] [2]	
Molecular Weight	1060.88 g/mol	[4]
1060.9 g/mol	[3]	
1064.92 g/mol	[1] [2]	
Synonyms	C.I. Direct Red 239, Direct Scarlet 6BS	[3] [5]
CAS Number	28706-25-4, 60202-35-9	[1] [4] [5]
Appearance	Red-Brown Powder	[5]
Solubility	Soluble in water.	[5]

Experimental Protocols and Applications in Research

While **Direct Red 239** is primarily recognized for its dyeing properties in industrial settings, detailed experimental protocols for its application in life sciences or drug development research are not extensively available in the public domain. Its primary documented use is as a dyeing agent for materials like cotton fabrics.[\[4\]](#)

Logical Relationship of Physicochemical Data

The following diagram illustrates the relationship between the fundamental properties of **Direct Red 239**.



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Core Properties of **Direct Red 239**.

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- To cite this document: BenchChem. [Direct red 239 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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